

# Hexafluoroisopropyl Methyl Ether: A Versatile Solvent for Modern Organic Synthesis

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## Compound of Interest

Compound Name: *Hexafluoroisopropyl methyl ether*

Cat. No.: *B150346*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**Hexafluoroisopropyl methyl ether (HFIPME)**, a fluorinated ether, is emerging as a valuable solvent for a wide range of organic reactions. Its unique combination of properties, including high polarity, low nucleophilicity, and excellent thermal and chemical stability, makes it an attractive alternative to more conventional solvents. This document provides detailed application notes and protocols for the use of HFIPME in various organic transformations, compiled to aid researchers in leveraging its benefits for enhanced reactivity, selectivity, and process efficiency.

## Physicochemical Properties of Hexafluoroisopropyl Methyl Ether

Understanding the physical and chemical characteristics of HFIPME is crucial for its effective application. A summary of its key properties is presented in Table 1. The high electronegativity of the fluorine atoms leads to a low electron density on the ether oxygen, resulting in reduced basicity and nucleophilicity. Its high density facilitates phase separation, and its relatively low boiling point allows for easy removal post-reaction.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Reference
CAS Number	13171-18-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>4</sub> H <sub>4</sub> F <sub>6</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	182.07 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	50-62 °C (122-143.6 °F)	<a href="#">[1]</a>
Melting Point	-75 °C (-103 °F)	<a href="#">[1]</a>
Density	1.39 - 1.6 g/mL at 25 °C (77 °F)	<a href="#">[1]</a> <a href="#">[4]</a>
Refractive Index	1.28	<a href="#">[3]</a>
Solubility	Soluble in most organic solvents; low solubility in water.	<a href="#">[1]</a>
Stability	Chemically stable under normal conditions.	<a href="#">[1]</a>
Incompatibilities	Strong oxidizing agents and strong bases.	<a href="#">[1]</a>

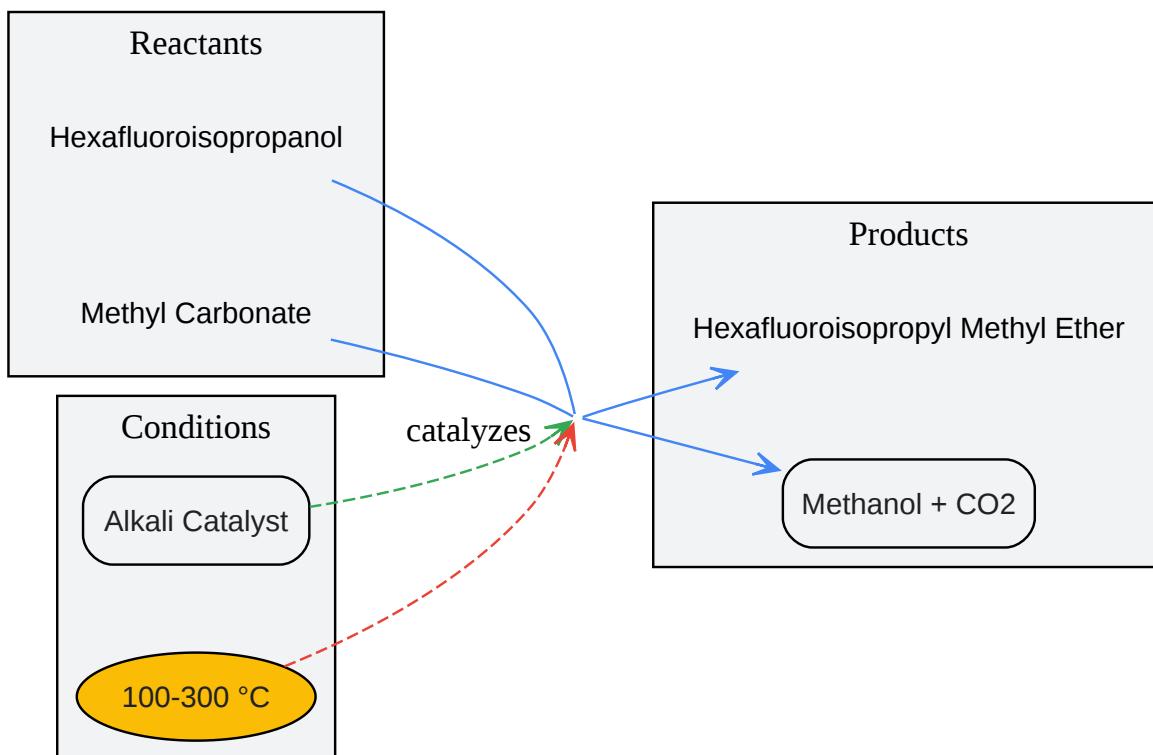
## Synthesis of Hexafluoroisopropyl Methyl Ether

Several methods for the synthesis of HFIPME have been reported. A common approach involves the methylation of hexafluoroisopropanol.

### Protocol 2.1: Synthesis via Methylation with Methyl Carbonate

This method utilizes the environmentally benign reagent methyl carbonate.[\[5\]](#)

Reaction Scheme:



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Caption: Synthesis of HFIPME from Hexafluoroisopropanol and Methyl Carbonate.

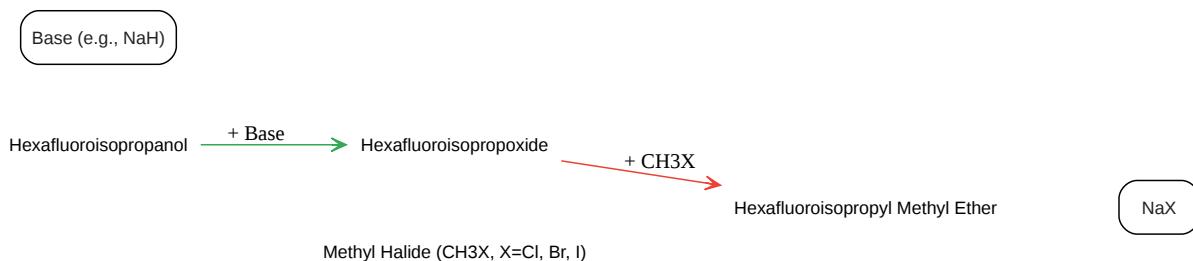
Experimental Protocol:

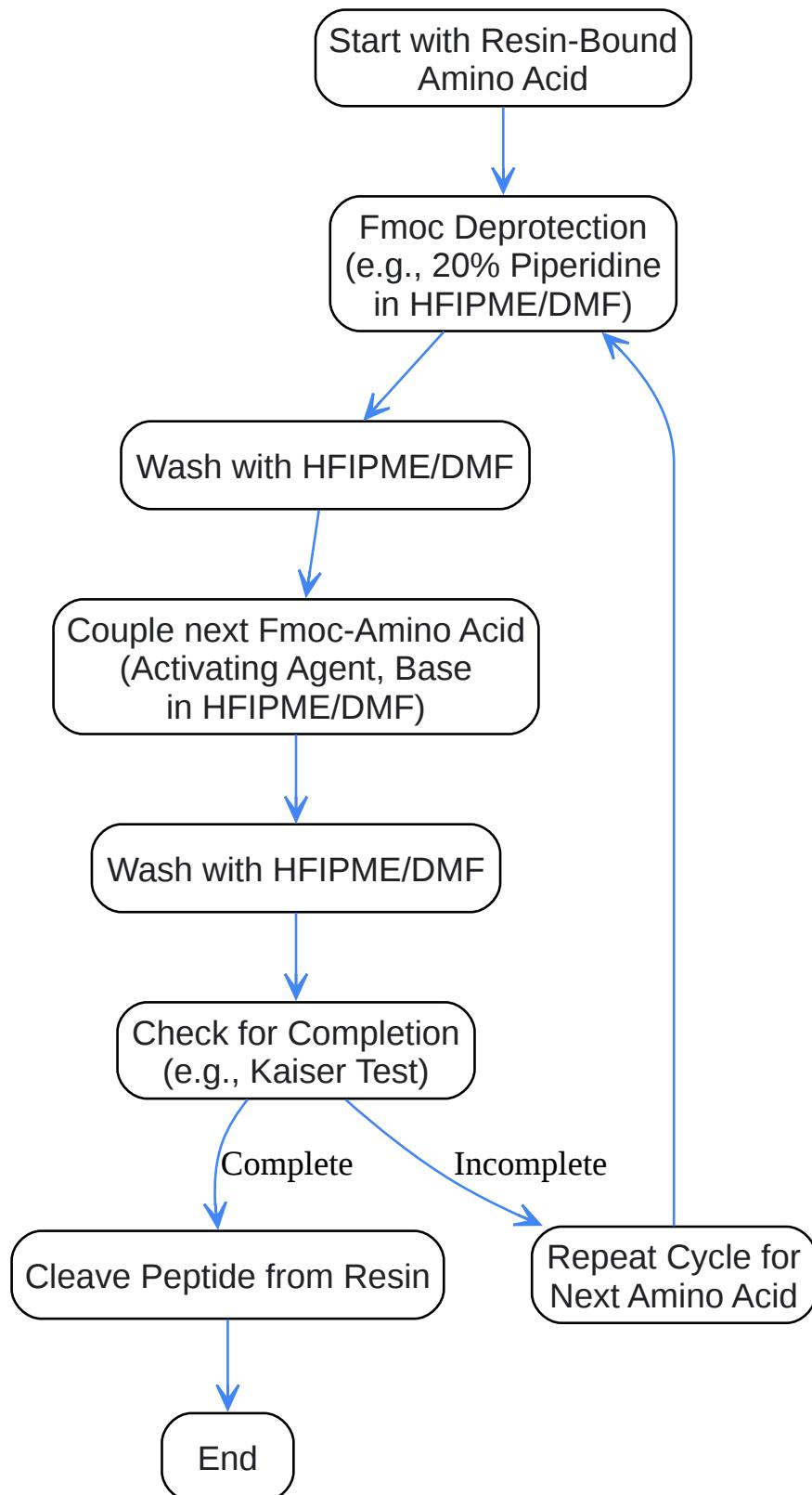
- To a suitable reactor, add hexafluoroisopropanol, methyl carbonate, and an alkali catalyst.
- Heat the reaction mixture to a temperature between 100 and 300 °C for a period of 0.5 to 10 hours.<sup>[5]</sup>
- After the reaction is complete, cool the mixture.
- Filter the mixture to remove the catalyst.
- Distill the filtrate to obtain pure **hexafluoroisopropyl methyl ether**.<sup>[5]</sup>

## Protocol 2.2: Synthesis via Williamson Ether Synthesis

This classic method can also be employed for the synthesis of HFIPME.[6]

Reaction Scheme:



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